

Application Notes and Protocol for Dyeing Polyester Fibers with Disperse Green 9

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Compound of Interest

Compound Name: Disperse green 9

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These application notes provide a comprehensive protocol for the dyeing of polyester fibers with **Disperse Green 9**, a monoazo disperse dye suitable for high-temperature dyeing methods.[1][2] The protocol is intended for researchers, scientists, and professionals in drug development who may utilize dyed fibers for various applications.

Overview

Disperse Green 9 is a green powder dye used for dyeing polyester fibers, particularly through a high-temperature, high-pressure method.[1] This method is necessary to overcome the hydrophobic nature and compact structure of polyester, allowing for the penetration of the non-ionic dye molecules into the fiber.[3] The process typically occurs at temperatures around 130°C in a slightly acidic medium to ensure optimal dye uptake and prevent dye degradation.[3][4][5][6] Following the dyeing process, a reduction clearing step is crucial to remove unfixed dye from the fiber surface, thereby improving wash fastness and the overall color quality.[7][8][9]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the dyeing of polyester fibers with **Disperse Green 9**.

Parameter	Value	Notes
Dye Concentration	0.5 - 4.0% (on weight of fiber, o.w.f)	Adjust based on the desired shade depth.
Liquor Ratio	10:1 to 15:1	The ratio of the volume of dye bath to the weight of the fiber. [3]
pH of Dyebath	4.5 - 5.5	Maintained with an acetic acid/sodium acetate buffer. [4] [5] [6]
Dispersing Agent	0.5 - 1.0 g/L	Prevents dye agglomeration. [10]
Leveling Agent	0.5 - 1.0 g/L	Promotes even dye distribution.
Dyeing Temperature	130°C	Optimal temperature for dye diffusion into polyester. [3] [4]
Dyeing Time	30 - 60 minutes	Dependent on the desired shade depth. [3]
Reduction Clearing Temperature	70 - 80°C	---
Reduction Clearing Time	15 - 30 minutes	[7] [9]
Sodium Hydrosulfite	1.0 - 2.0 g/L	Reducing agent for clearing. [11]
Caustic Soda (NaOH)	1.0 - 2.0 g/L	To achieve alkaline conditions for reduction clearing.

Experimental Protocols

This section details the step-by-step procedures for pre-treatment, dyeing, and post-treatment of polyester fibers.

Materials and Reagents

- Polyester fiber substrate
- **Disperse Green 9** dye
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene-based condensate)
- Leveling agent (e.g., an ethoxylated fatty alcohol)
- Acetic acid
- Sodium acetate
- Sodium hydrosulfite
- Sodium hydroxide (Caustic Soda)
- Non-ionic detergent
- Deionized water

Pre-treatment of Polyester Fibers

- **Scouring:** The polyester fibers are first scoured to remove any impurities, oils, or sizes from the manufacturing process. This is done by washing the fibers in a solution containing 1-2 g/L of a non-ionic detergent at 60-70°C for 20-30 minutes.
- **Rinsing:** The scoured fibers are thoroughly rinsed with warm water and then with cold water to remove any residual detergent.
- **Drying:** The fibers are then dried before the dyeing process.

Dyeing Protocol

- **Dye Bath Preparation:** Prepare the dye bath in a high-temperature, high-pressure dyeing apparatus. Add the required amount of deionized water, followed by the dispersing agent (0.5 - 1.0 g/L) and leveling agent (0.5 - 1.0 g/L).

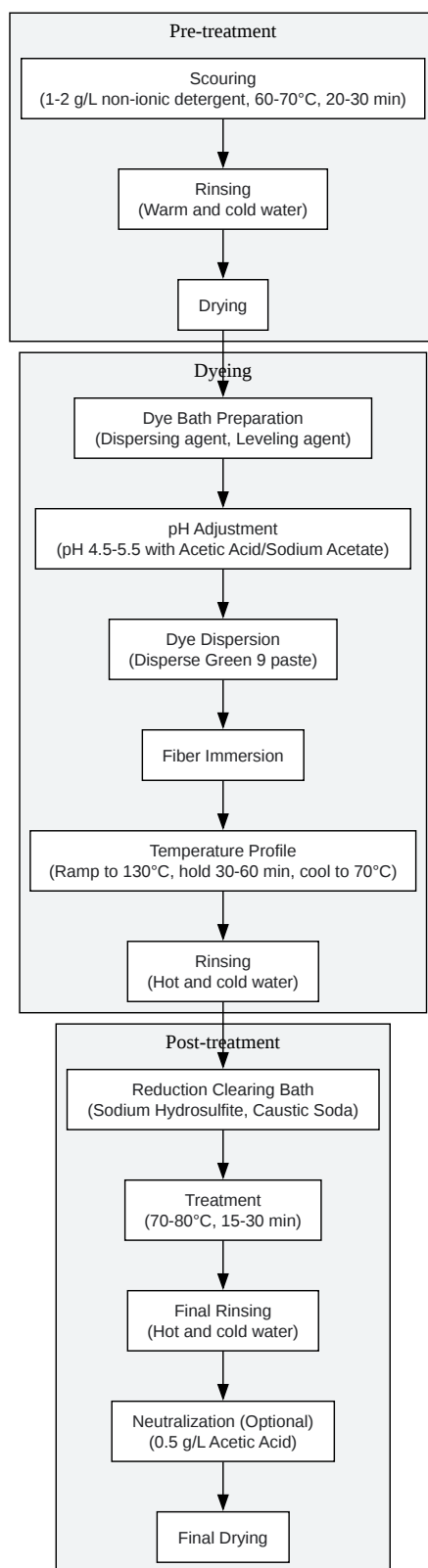
- pH Adjustment: Adjust the pH of the dye bath to 4.5 - 5.5 using an acetic acid/sodium acetate buffer.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Dye Dispersion: In a separate container, make a paste of the required amount of **Disperse Green 9** (0.5 - 4.0% o.w.f.) with a small amount of water. Add this dispersion to the dye bath.
- Fiber Immersion: Introduce the pre-treated polyester fibers into the dye bath.
- Temperature Profile:
 - Start the dyeing process at 50-60°C and hold for 10 minutes.[\[12\]](#)
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.[\[12\]](#)
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade.[\[3\]](#)
 - Cool the dye bath down to 70°C at a rate of 1-2°C per minute.
- Rinsing: After dyeing, the fibers are rinsed with hot water and then cold water to remove any loose dye particles.

Post-treatment: Reduction Clearing

- Clearing Bath Preparation: Prepare a fresh bath with deionized water. Add 1.0 - 2.0 g/L of sodium hydrosulfite and 1.0 - 2.0 g/L of caustic soda.
- Treatment: Immerse the dyed and rinsed fibers into the reduction clearing bath.
- Temperature and Time: Heat the bath to 70-80°C and hold for 15-30 minutes.[\[7\]](#)[\[9\]](#)
- Final Rinsing: Rinse the fibers thoroughly with hot water, followed by a cold water rinse to remove all residual chemicals.
- Neutralization (Optional): A neutralization step with a weak acid (e.g., 0.5 g/L acetic acid) can be performed to bring the fiber pH back to neutral.
- Drying: Finally, the dyed and cleared polyester fibers are dried.

Visualizations

The following diagram illustrates the experimental workflow for the dyeing of polyester fibers with **Disperse Green 9**.



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Polyester dyeing workflow with **Disperse Green 9**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Green 9 Green C-6b 100% Disperse Dye Dyestuff China Origin - Disperse Green 9 and Green C-6b [orienchem.en.made-in-china.com]
- 3. autumnchem.com [autumnchem.com]
- 4. textilelearner.net [textilelearner.net]
- 5. Pollution hazards in polyester dyeing and role of acid in monitoring [cwejournal.org]
- 6. Strona domeny infona.pl [infona.pl]
- 7. austinpublishinggroup.com [austinpublishinggroup.com]
- 8. truekung.com [truekung.com]
- 9. ijarbs.com [ijarbs.com]
- 10. textilecoach.net [textilecoach.net]
- 11. textileflowchart.com [textileflowchart.com]
- 12. What is the dyeing process of disperse dye polyester? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
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